

# Essential Safety and Operational Guide for Handling (S)-3-Undecanol

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## Compound of Interest

Compound Name: 3-Undecanol, (S)-

Cat. No.: B15091109

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This guide provides immediate, essential safety and logistical information for the handling and disposal of (S)-3-Undecanol. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Physicochemical and Hazard Data

A summary of the key physical, chemical, and hazard properties of 3-Undecanol is provided below for easy reference.

Table 1: Physical and Chemical Properties of 3-Undecanol

Property	Value
Molecular Formula	C11H24O[1]
Molecular Weight	172.31 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	229-230 °C at 760 mmHg[2][3]
Flash Point	94 °C (201 °F)[2][3]
Density	0.828 g/cm <sup>3</sup> [3]
Vapor Pressure	0.013 mmHg at 25 °C[2]
Solubility	Insoluble in water; soluble in alcohol.[2]
logP (o/w)	4.249 (estimated)[2]

Table 2: GHS Hazard Information for 3-Undecanol

Hazard Class	Hazard Statement
Flammable Liquids	H226: Flammable liquid and vapor[1]
Aspiration Hazard	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	Causes mild skin irritation[4]
Eye Irritation	Causes serious eye irritation[5]
Aquatic Hazard (Acute)	H400: Very toxic to aquatic life[5]
Aquatic Hazard (Long-term)	H411: Toxic to aquatic life with long lasting effects[6]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling 3-Undecanol to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[7]	Prevents skin contact and potential irritation.[4]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[7][8]	Protects eyes from splashes and irritation.
Skin and Body Protection	Laboratory coat. Flame retardant antistatic protective clothing if handling large quantities.[7]	Protects against skin exposure and in case of fire.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH/MSHA approved respirator if vapors/aerosols are generated or if irritation is experienced.[7]	Prevents inhalation of potentially harmful vapors.

## Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of 3-Undecanol.

### Experimental Protocol: Safe Handling Procedure

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.[7]
  - Work in a well-ventilated area, preferably in a chemical fume hood.[8]
  - Remove all potential ignition sources from the handling area (e.g., open flames, hot surfaces, sparks).
  - Ground and bond containers and receiving equipment to prevent static discharge.

- Don all required PPE as specified in Table 3.
- Handling:
  - Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[8\]](#)
  - Avoid inhalation of vapor or mist.
  - Use only non-sparking tools.
  - Keep the container tightly closed when not in use.
  - After handling, wash hands thoroughly.
- Storage:
  - Store in a cool, dry, and well-ventilated place away from heat and ignition sources.
  - Keep the container tightly closed.
  - Store locked up.

## Accidental Release Measures

- Immediate Actions:
  - Evacuate the area and ensure adequate ventilation.
  - Eliminate all ignition sources.[\[4\]](#)
  - Do not breathe vapors or aerosols.
  - Avoid substance contact.
- Containment and Cleanup:
  - Cover drains to prevent entry into the sewer system.
  - Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[\[7\]](#)

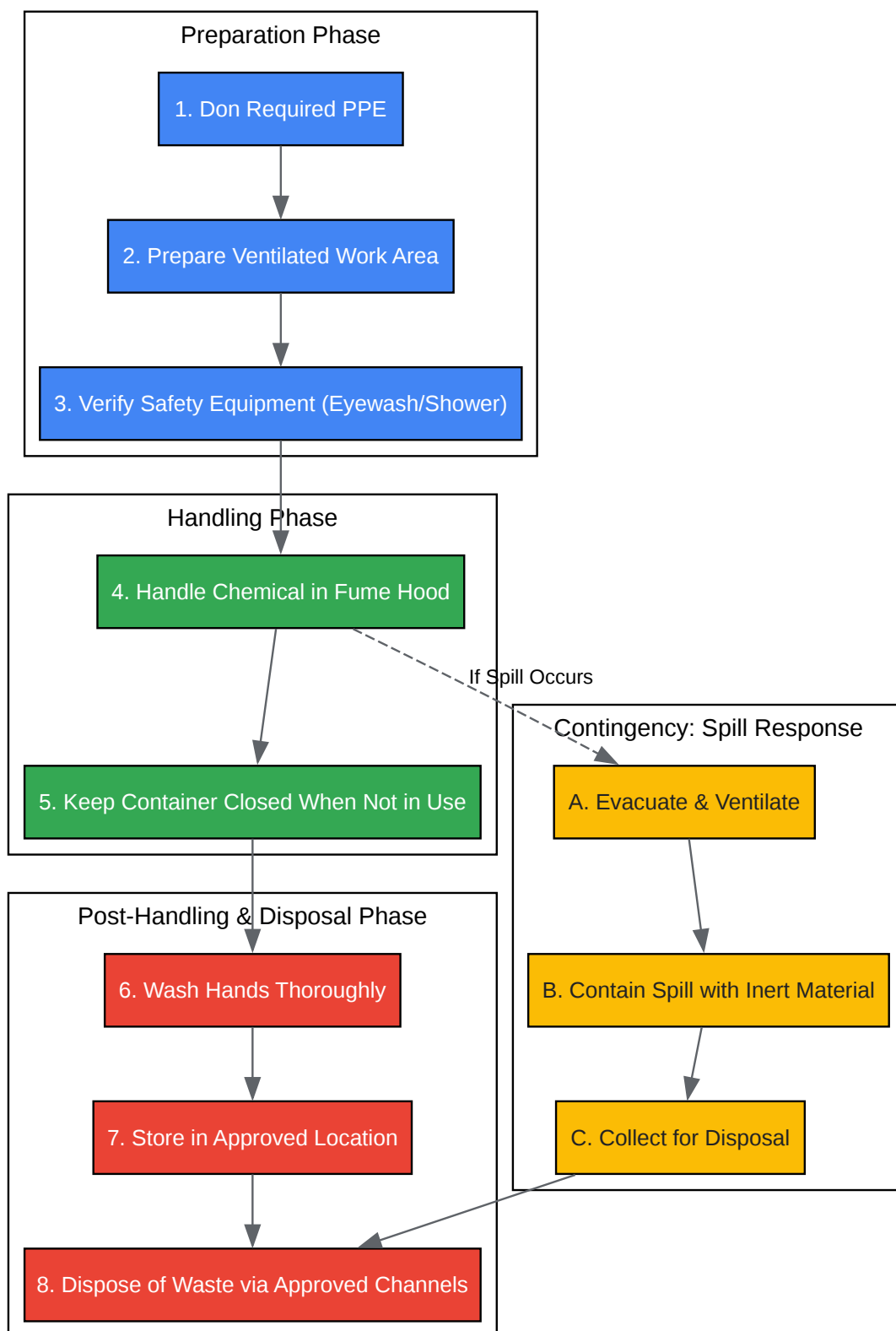
- Collect the absorbed material and place it in a suitable, closed container for disposal.[7]

## Disposal Plan

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[7]
- Disposal Method: Dispose of the waste material and its container at an approved waste disposal plant in accordance with local, regional, and national regulations.
- Prohibitions:
  - Do NOT dispose of down the drain or into the environment.[8]
  - Do not mix with other waste.
  - Handle uncleaned containers as you would the product itself.

## Workflow for Handling (S)-3-Undecanol

The following diagram illustrates the standard operational workflow for safely handling (S)-3-Undecanol in a laboratory setting.



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Caption: Workflow for Safe Handling of (S)-3-Undecanol.

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## References

- 1. Undecan-3-ol | C<sub>11</sub>H<sub>24</sub>O | CID 98970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-undecanol, 6929-08-4 [thegoodscentcompany.com]
- 3. 3-Undecanol | lookchem [lookchem.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. 1-Undecanol | C<sub>11</sub>H<sub>24</sub>O | CID 8184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fr.cpachem.com [fr.cpachem.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
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